

Application Notes: The Anti-Cancer Efficacy of Dioscin in Breast Cancer Models

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dioscin, a natural steroidal saponin found in various plants, has demonstrated significant anti-tumor activity in preclinical studies. These application notes provide a comprehensive overview of the in vitro effects of Dioscin on breast cancer cell lines, with a focus on its impact on cell viability, migration, invasion, and the underlying molecular mechanisms. The following data and protocols are intended to serve as a guide for researchers investigating the therapeutic potential of Dioscin in breast cancer.

Data Presentation

The anti-cancer effects of Dioscin have been quantified in two common breast cancer cell lines: MCF-7 (estrogen receptor-positive) and MDA-MB-231 (triple-negative). The following tables summarize the key findings from in vitro studies.

Table 1: Cytotoxicity of Dioscin on Breast Cancer Cell Lines



Cell Line	Time Point	IC50 (μM)
MCF-7	24h	>100
48h	~50	
72h	~25	_
MDA-MB-231	24h	>100
48h	~40	
72h	~20	_

Table 2: Effect of Dioscin on Breast Cancer Cell Migration and Invasion[1][2]

Cell Line	Assay	Dioscin Concentration (µM)	Incubation Time	Inhibition (%)
MCF-7	Wound Healing	10	24h	~54
Transwell Migration	5	48h	~95	
10	48h	~99		_
Transwell Invasion	5	48h	~95	_
10	48h	~99		
MDA-MB-231	Wound Healing	10	24h	~70
Transwell Migration	5	48h	~91	
10	48h	~99		
Transwell Invasion	5	48h	~91	_
10	48h	~99		



Table 3: Effect of Dioscin on Mammosphere Formation[1][3]

Cell Line	Dioscin Concentration (μΜ)	Incubation Time	Reduction in Mammosphere Size (%)
MCF-7	10	48h (pre-treatment)	~84
MDA-MB-231	10	48h (pre-treatment)	~55

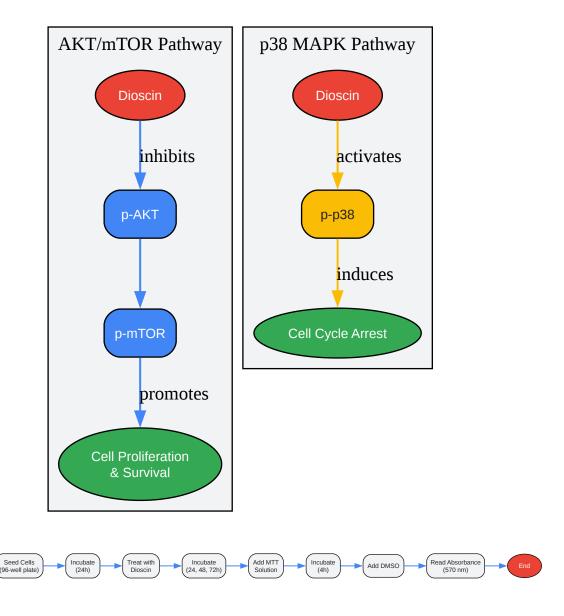
Table 4: Effect of Dioscin on Cell Cycle Distribution in Breast Cancer Stem-like Cells[1]

Cell Line	Dioscin Concentration (μM)	Cell Cycle Phase Arrest
MCF-7	2.5, 5, 10	G0/G1
MDA-MB-231	2.5, 5, 10	G2/M

Signaling Pathways

Dioscin exerts its anti-cancer effects by modulating key signaling pathways involved in cell proliferation, survival, and metastasis.





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References

 1. Dioscin Decreases Breast Cancer Stem-like Cell Proliferation via Cell Cycle Arrest by Modulating p38 Mitogen-activated Protein Kinase and AKT/mTOR Signaling Pathways -







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